

In-Depth Technical Guide: Toxicological Profile and Safety Assessment of Cafenstrole

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Compound of Interest

Compound Name: Cafenstrole

Cat. No.: B044566

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Executive Summary

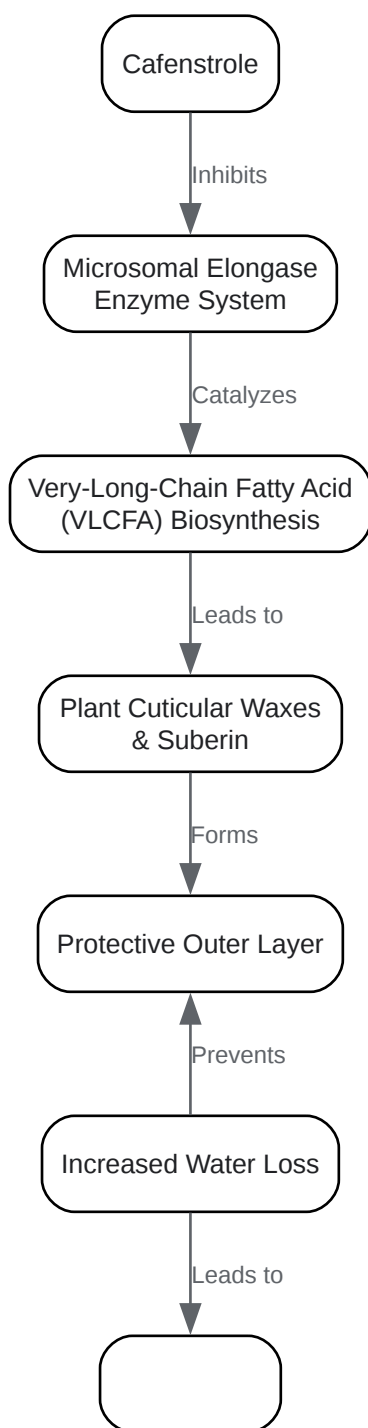
Cafenstrole, a triazole-based herbicide developed by SDS Biotech K.K., is utilized for the pre- and early post-emergence control of annual weeds in rice paddies. This technical guide provides a comprehensive overview of the available toxicological data and safety profile of **Cafenstrole** (also known as CH 900). While exhibiting low acute toxicity to mammals, **Cafenstrole** has been classified under the Globally Harmonized System (GHS) with hazard statements H361, indicating it is "Suspected of damaging fertility or the unborn child," and H373, for potentially causing "damage to organs through prolonged or repeated exposure"[1] [2]. The primary mechanism of action for its herbicidal activity is the inhibition of very-long-chain fatty acid (VLCFA) biosynthesis[3]. This document synthesizes key findings from a range of toxicological studies to inform researchers and professionals in drug development and safety assessment.

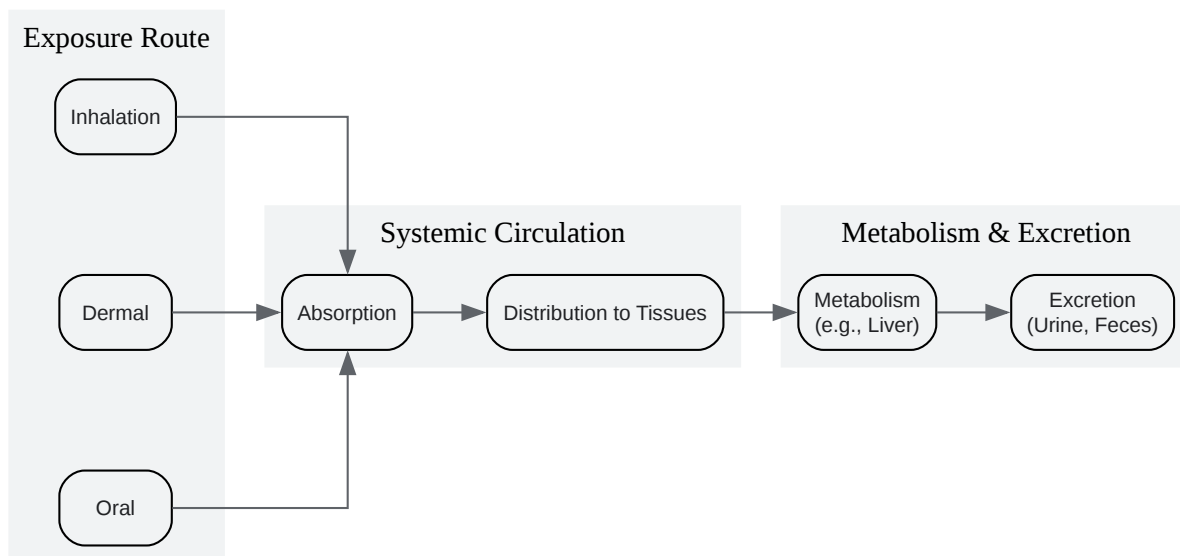
Chemical Identity

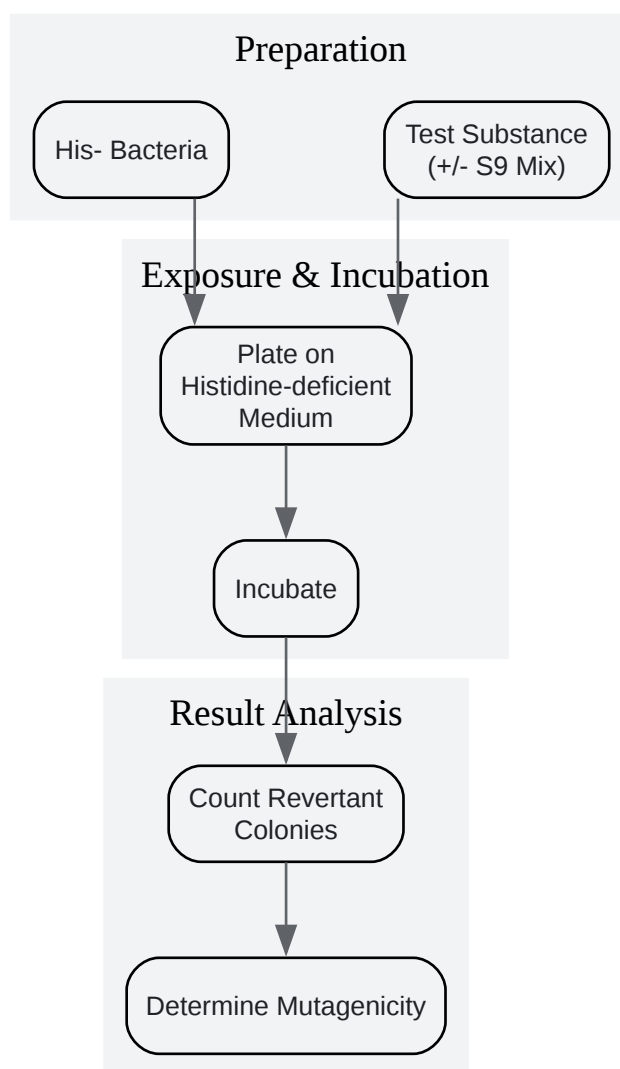
Property	Value
Common Name	Cafenstrole
IUPAC Name	N,N-diethyl-3-(mesitylsulfonyl)-1H-1,2,4-triazole-1-carboxamide
CAS Number	125306-83-4[1][4]
Chemical Formula	C ₁₆ H ₂₂ N ₄ O ₃ S[1][4]
Molecular Weight	350.4 g/mol [1]
Synonyms	CH 900, Grachitor, Himeadow[5]

Mechanism of Action

Cafenstrole's primary mode of action is the inhibition of the biosynthesis of very-long-chain fatty acids (VLCFAs), which are essential components of plant cuticular waxes and suberin. It specifically acts as an inhibitor of the microsomal elongase enzyme system responsible for the elongation of fatty acid chains beyond C18[3]. This disruption of VLCFA synthesis leads to a compromised protective outer layer in susceptible plants, resulting in increased water loss and eventual death.







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